

Technical Overview of Reactive Red 120: Molecular Formula and Weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Reactive Red 120**

Cat. No.: **B052245**

[Get Quote](#)

Reactive Red 120 is a bis-azo dye known for its application in the textile industry and as a staining agent in biological research.^[1] This technical summary outlines the key molecular properties of this compound.

Molecular Composition

The chemical structure of **Reactive Red 120** can be represented in two common forms, which differ by the presence of sodium atoms. The molecular formula and corresponding molecular weight vary depending on whether the compound is in its free acid form or as a sodium salt.

Below is a summary of the quantitative data for both forms of **Reactive Red 120**.

Property	Value (Free Acid Form)	Value (Sodium Salt Form)
Molecular Formula	C44H30Cl2N14O20S6 ^{[2][3][4]}	C44H24Cl2N14Na6O20S6 ^[1]
Molecular Weight	1338.09 g/mol	1469.98 g/mol

The free acid form of **Reactive Red 120** has a molecular weight of approximately 1338.1 g/mol. The more commonly supplied sodium salt form has a molecular weight of 1469.98 g/mol. The presence of six sodium atoms in the latter form accounts for the difference in molecular weight. This dye is characterized as a red or brown powder and is soluble in water.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Reactive Red 120 | C44H30Cl2N14O20S6 | CID 73264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. reactive red 120 | CAS#:61951-82-4 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [Technical Overview of Reactive Red 120: Molecular Formula and Weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052245#reactive-red-120-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com